

2-Fluoro-6-methoxyaniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-6-methoxyaniline

Cat. No.: B1297489

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2-Fluoro-6-methoxyaniline: Key Chemical Properties

2-Fluoro-6-methoxyaniline, a notable compound in organic synthesis, possesses a unique molecular structure that makes it a valuable intermediate in the production of pharmaceuticals and agrochemicals.^{[1][2]} This technical overview details its fundamental chemical properties.

Molecular Formula and Weight

The chemical formula for **2-Fluoro-6-methoxyaniline** is C7H8FNO.^{[1][3][4][5]} Its molecular weight is 141.14 g/mol.^{[1][3][4][5][6]}

Property	Value
Molecular Formula	C7H8FNO ^{[1][3][4][5]}
Molecular Weight	141.14 g/mol ^{[1][3][4][5][6]}
CAS Number	446-61-7 ^{[1][3][4][5]}

Physical and Chemical Properties

2-Fluoro-6-methoxyaniline is typically a clear, peach or khaki-colored, slightly viscous liquid.^{[3][4][6]} It has a boiling point of approximately 208 °C and a density of about 1.176 g/cm³.^{[3][4]}

[6]

This compound is utilized as a building block in the synthesis of more complex molecules due to the strategic placement of its fluorine and methoxy groups on an aniline core.[\[1\]](#)[\[2\]](#) The presence of the fluorine atom can enhance metabolic stability and binding affinity in drug design.[\[2\]](#)

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